

Toxicological Profile of (S)-Glycidyl Oleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Glycidyl oleate, (S)-

Cat. No.: B15186654

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Disclaimer: The available toxicological data for (S)-Glycidyl oleate is limited. The primary toxicological concern associated with glycidyl esters, including (S)-Glycidyl oleate, stems from their potential to hydrolyze in vivo to glycidol. Glycidol is classified by the International Agency for Research on Cancer (IARC) as a Group 2A carcinogen, meaning it is "probably carcinogenic to humans." Therefore, this guide provides the available data on (S)-Glycidyl oleate and supplements it with a comprehensive overview of the toxicological profile of glycidol as a surrogate for risk assessment.

Executive Summary

(S)-Glycidyl oleate is an ester of oleic acid and glycidol. While direct toxicological studies on (S)-Glycidyl oleate are scarce, the available information indicates potential for skin, eye, and respiratory irritation. The International Agency for Research on Cancer (IARC) has classified glycidyl oleate as a Group 3 carcinogen, "not classifiable as to its carcinogenicity to humans," due to insufficient evidence.^{[1][2]} However, the toxicological profile of (S)-Glycidyl oleate is largely inferred from its hydrolysis product, glycidol. Glycidol is a well-documented genotoxic and carcinogenic compound, raising significant health concerns. This technical guide summarizes the available toxicological data for (S)-Glycidyl oleate and provides a detailed profile of glycidol to support informed risk assessment and guide future research.

Physicochemical Properties of (S)-Glycidyl Oleate

Property	Value
Chemical Formula	C21H38O3
Molecular Weight	338.5 g/mol
CAS Number	5431-33-4
Appearance	Not specified in available literature
Solubility	Not specified in available literature

Toxicological Data for (S)-Glycidyl Oleate

Acute Toxicity

Limited acute toxicity data is available for glycidyl oleate.

Species	Route	Endpoint	Value	Reference
Rat	Oral	LD50	3520 mg/kg	[3]
Rabbit	Dermal	LD50	8 g/kg	[3]

Irritation and Sensitization

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), glycidyl oleate is classified as:

- Skin Irritation (Category 2): Causes skin irritation.[2]
- Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[2]

One safety data sheet suggests it is not a sensitizing agent.[4]

Genotoxicity

Direct genotoxicity studies on (S)-Glycidyl oleate are not readily available. However, a study on a structurally similar compound, glycidyl linoleate, showed positive results in a bacterial reverse mutation test (Ames test). This positive result was attributed to the release of glycidol. In the same study, glycidyl linoleate was negative in an in vitro chromosomal aberration test and an in vivo bone marrow micronucleus test.

Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified glycidyl oleate in Group 3: Not classifiable as to its carcinogenicity to humans.^{[1][2]} This classification is based on a limited study in mice that showed a low incidence of local sarcomas after subcutaneous injection, which was deemed insufficient for a comprehensive evaluation.^[1] No human carcinogenicity data were available to the IARC Working Group.^[1]

The Toxicological Profile of Glycidol (Hydrolysis Product)

The primary toxicological concern for (S)-Glycidyl oleate is its hydrolysis to glycidol. Glycidol is a reactive epoxide that is known to be genotoxic and carcinogenic.

Glycidol: Acute and Chronic Toxicity

Species	Route	Duration	Endpoint	Value/Observations
Rat	Oral	Acute	LD50	Not specified
Rat	Oral	28-day	NOAEL	< 25 mg/kg/day (neurotoxicity)
Rat, Mouse	Oral	2 years	Carcinogenicity	Increased incidence of tumors at multiple sites

Glycidol: Reproductive and Developmental Toxicity

Studies in rats have indicated that glycidol can cause reproductive toxicity, including reduced sperm count.

Glycidol: Genotoxicity

Glycidol is a direct-acting genotoxic agent. Its epoxide ring can react with DNA, forming adducts and leading to mutations. It has shown positive results in a wide range of in vitro and in vivo genotoxicity assays.

Glycidol: Carcinogenicity

IARC has classified glycidol as Group 2A: Probably carcinogenic to humans. This is based on sufficient evidence of carcinogenicity in experimental animals. Oral administration of glycidol to rats and mice has been shown to induce tumors in various organs.

Experimental Protocols

Detailed experimental protocols for the toxicological studies on (S)-Glycidyl oleate are not available in the public domain. The cited LD50 values are likely to have been determined using standard protocols such as the OECD Test Guideline 401 (Acute Oral Toxicity) and 402 (Acute Dermal Toxicity). A general workflow for such a study is presented below.

For glycidol, detailed experimental protocols can be found in the reports from the National Toxicology Program (NTP) and the IARC Monographs.

Mechanistic Insights and Signaling Pathways

The primary mechanism of toxicity for (S)-Glycidyl oleate is believed to be its conversion to glycidol.



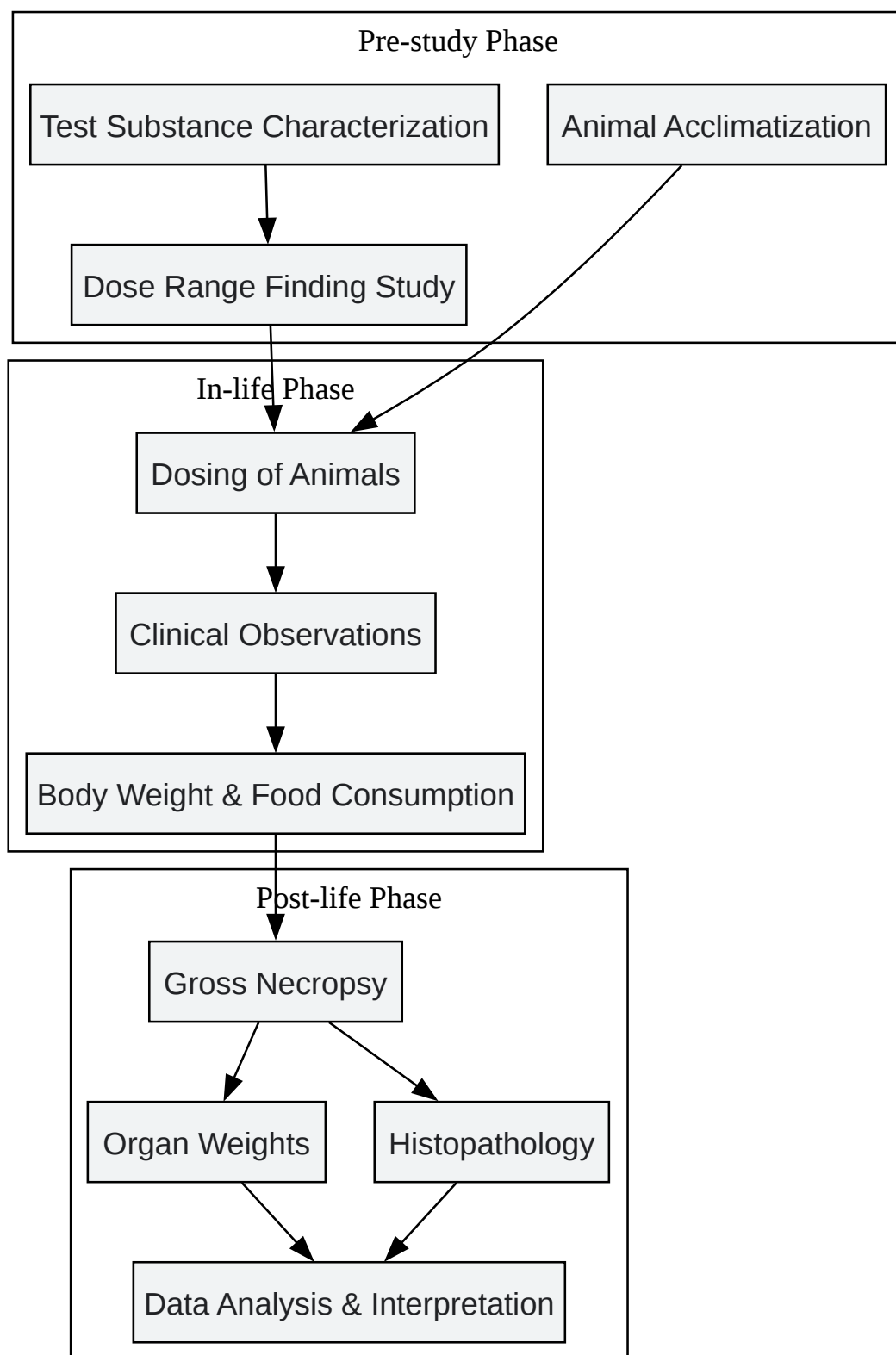
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Caption: Metabolic activation of (S)-Glycidyl Oleate to the ultimate carcinogen, glycidol.

The genotoxicity of glycidol is initiated by the nucleophilic attack of DNA bases on the electrophilic carbon atoms of the epoxide ring. This covalent binding leads to the formation of DNA adducts, which, if not repaired, can lead to mutations during DNA replication and ultimately contribute to the initiation of cancer.

Experimental Workflow Example

The following diagram illustrates a generalized workflow for an in vivo toxicity study, which would be applicable for assessing the toxicity of a substance like (S)-Glycidyl oleate.



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Caption: Generalized workflow for an in vivo toxicity study.

Conclusion and Future Directions

The toxicological profile of (S)-Glycidyl oleate is currently incomplete, with a significant reliance on data from its hydrolysis product, glycidol. While classified as a skin, eye, and respiratory irritant, its carcinogenic potential remains unclassifiable by IARC due to limited data. However, the known carcinogenicity and genotoxicity of glycidol warrant a cautious approach to the handling and use of (S)-Glycidyl oleate.

Future research should focus on:

- Conducting comprehensive toxicological studies directly on (S)-Glycidyl oleate to fill the existing data gaps.
- Investigating the in vivo hydrolysis rate of (S)-Glycidyl oleate to better quantify the internal exposure to glycidol.
- Elucidating the specific signaling pathways affected by (S)-Glycidyl oleate and its metabolites.

A more complete understanding of the toxicological profile of (S)-Glycidyl oleate is crucial for accurate risk assessment and ensuring the safety of researchers, scientists, and drug development professionals who may come into contact with this compound.

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